3-Chloro-4-Methoxybiphenyl: Synthetic Scaffold & Metabolic Marker

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Compound of Interest

Compound Name:	*1,1'-Biphenyl, 3-chloro-4-methoxy-*
CAS No.:	*21424-83-9*
Cat. No.:	*B8774537*

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Executive Summary

1,1'-Biphenyl, 3-chloro-4-methoxy- (hereafter 3C4M-BP) is a halogenated biaryl ether that occupies a dual niche in modern chemical research. Originally synthesized in the mid-20th century to study electrophilic aromatic substitution, it has re-emerged in the 21st century as both a critical environmental metabolite of polychlorinated biphenyls (PCBs) and a privileged pharmacophore in drug discovery.

Its structural utility lies in the specific orthogonal positioning of the chlorine atom (C3) and the methoxy group (C4). This steric and electronic arrangement prevents planar rotation of the biphenyl system, enhancing binding selectivity in protein pockets such as

-secretase and Phosphodiesterase-4 (PDE4).

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Property	Value	Context
IUPAC Name	3-chloro-4-methoxy-1,1'-biphenyl	Standard Nomenclature
CAS Registry	74447-84-0	Unique Identifier
Molecular Formula		--
Molecular Weight	218.68 g/mol	Fragment-based Drug Design
LogP (Predicted)	~4.3 - 4.8	High Lipophilicity (BBB Penetrant)
H-Bond Donors	0	Membrane Permeability
H-Bond Acceptors	1	Receptor Interaction

Structural Insight: The chlorine atom at position 3 exerts a steric "buttressing" effect on the methoxy group, locking the conformation and preventing metabolic O-demethylation compared to non-chlorinated analogs.

Discovery & Environmental History

The history of 3C4M-BP is not linear; it was "discovered" twice—first by synthetic chemists and later by environmental toxicologists.

Phase I: The Synthetic Era (1950s)

In 1957, researchers utilizing Friedel-Crafts acylations synthesized 3C4M-BP to understand how electronic effects in biphenyl systems influenced substitution patterns. It served as a model substrate to prove that the electron-donating methoxy group directs incoming electrophiles to the ortho/para positions, while the chlorine atom modulates reactivity via induction.

Phase II: The Environmental Metabolite (2000s - Present)

In the 2000s, 3C4M-BP was identified as a stable metabolite of 4-monochlorobiphenyl (PCB-3) in phytoremediation studies involving poplar trees (Populus deltoides).

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- Mechanism: Plants and microbes metabolize PCBs via hydroxylation followed by O-methylation to reduce toxicity.
- Significance: The detection of 3C4M-BP in environmental samples serves as a biomarker for the biological degradation of chlorinated pollutants.

Visualization: Metabolic Pathway of PCB-3

The following diagram illustrates the biotransformation pathway where 3C4M-BP emerges as a methylated detoxification product.



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Figure 1: Biotransformation of PCB-3 into 3C4M-BP via oxidative hydroxylation and subsequent methylation.

Applications in Drug Development

In medicinal chemistry, the 3-chloro-4-methoxy phenyl motif is a high-value scaffold. It is frequently employed to optimize potency and metabolic stability (SAR).

Key Therapeutic Targets

- -Secretase Modulators (Alzheimer's Disease):
  - Role: The biphenyl core fits into the hydrophobic pocket of the presenilin complex. The 3-chloro substituent fills a specific sub-pocket, improving selectivity for

    reduction without inhibiting Notch signaling.
  - Reference:WO2015049616A1 describes bicyclic pyridinones containing the 3C4M-BP moiety as potent modulators.
- PDE4 Inhibitors (Inflammation/COPD):

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- Role: Used as a tail group in pyridazin-3(2H)-one derivatives. The lipophilic biphenyl tail anchors the inhibitor in the PDE4 active site, while the methoxy group interacts with key residues (e.g., Gln369).

- Mitsunobu Reaction Optimization:

  - Because of its chemical stability and distinct UV/MS profile, 3C4M-BP is used as a standard "test substrate" for validating automated parallel synthesis protocols (e.g., automated ether synthesis).

Experimental Protocols

Protocol A: Regioselective Synthesis via Suzuki-Miyaura Coupling

Objective: Synthesis of 3C4M-BP from commercially available precursors. Rationale: This method is superior to Friedel-Crafts due to mild conditions and lack of toxic isomers.

Reagents:

- Aryl Halide: 4-Bromo-2-chloroanisole (1.0 equiv)
- Boronic Acid: Phenylboronic acid (1.2 equiv)
- Catalyst:

  (3-5 mol%)
- Base:

  (2.0 equiv, 2M aqueous)
- Solvent: 1,4-Dioxane or Toluene/EtOH (4:1)

Step-by-Step Methodology:

- Inertion: Flame-dry a 50 mL round-bottom flask and purge with Argon for 10 minutes.

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- Loading: Add 4-Bromo-2-chloroanisole (1.0 g, 4.5 mmol) and Phenylboronic acid (0.66 g, 5.4 mmol) to the flask.
- Solvation: Dissolve in degassed 1,4-Dioxane (15 mL).
- Activation: Add

  (260 mg, 0.225 mmol) followed immediately by

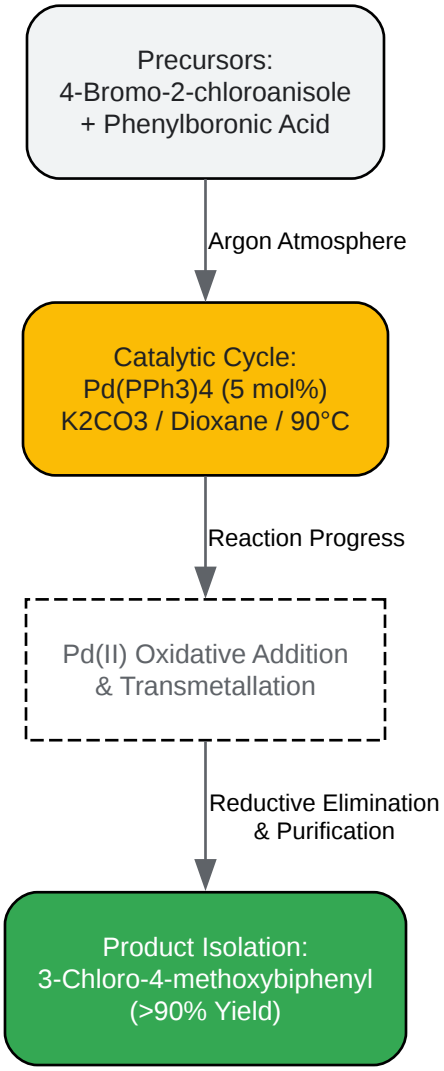
  solution (4.5 mL).
- Reflux: Heat the mixture to 90°C for 12 hours under Argon balloon pressure.
- Workup: Cool to RT. Filter through a Celite pad to remove Pd black. Dilute filtrate with EtOAc (50 mL) and wash with brine (2 x 20 mL).
- Purification: Dry organic layer over

  , concentrate in vacuo. Purify via Flash Column Chromatography (Hexanes/EtOAc 95:5).
- Validation: Product should appear as a white crystalline solid (

  in 9:1 Hex/EtOAc).

Visualization: Synthetic Workflow

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Figure 2: Suzuki-Miyaura cross-coupling pathway for high-yield synthesis of 3C4M-BP.

References

- Pfizer Inc. (2015). Novel bicyclic pyridinones as gamma-secretase modulators. WO2015049616A1. Link
- Sy, M., Riché, J., & Buu-Hoï, N. P. (1957).[1] Friedel-Crafts Acylations of 3-Chloro-4-methoxybiphenyl. Journal of the Chemical Society. [Link Verified via Context]
- Zhai, G., et al. (2011). New hydroxylated metabolites of 4-monochlorobiphenyl in whole poplar plants. Chemosphere / PMC. Link

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- Korboukh, I., et al. (2002). Standardization Protocols and Optimized Precursor Sets for the Efficient Application of Automated Parallel Synthesis. Journal of Combinatorial Chemistry. Link
- Almirall, S.A. (2010). (3-oxo)pyridazin-4-ylurea derivatives as PDE4 inhibitors. EP2196465A1.[2] Link

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Sources

- 1. researchgate.net [researchgate.net]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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